

Application Note: Preparation and Handling of mTOR Inhibitor-1 Stock Solution

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Compound of Interest

Compound Name: *mTOR inhibitor-1*

Cat. No.: *B7776723*

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Introduction & Molecule Profile[1][2][3]

mTOR Inhibitor-1 is a synthetic small molecule designed to suppress the mammalian target of rapamycin (mTOR) signaling pathway. Unlike first-generation rapalogs (e.g., Rapamycin/Sirolimus) which primarily target mTORC1 via FKBP12 binding, "**mTOR Inhibitor-1**" (CAS 468747-17-3) functions as a direct kinase inhibitor, effectively blocking cell proliferation and inducing autophagy in neoplastic lines.

Critical Distinction: Do not confuse this compound with Rapamycin (MW ~914 g/mol) or Torin 1. This protocol is strictly calibrated for CAS 468747-17-3.

Physicochemical Properties

Property	Value	Notes
Chemical Name	3-bromo-N'-[(1E)-1-(2,4-dihydroxyphenyl)ethylidene]-4-methylbenzohydrazide	
CAS Number	468747-17-3	Verify on vial label before use. [1] [2]
Molecular Weight	363.21 g/mol	Used for Molarity calculations.
Formula	C ₁₆ H ₁₅ BrN ₂ O ₃	
Appearance	Solid powder	Light sensitive.
Solubility (DMSO)	~83 mg/mL (229 mM)	Recommended Solvent.
Solubility (Ethanol)	~2 mg/mL	Poor. Not recommended for stock.
Solubility (Water)	Insoluble	Do not use for stock preparation.

Storage & Stability Guidelines

To maintain the biological integrity of **mTOR Inhibitor-1**, strict adherence to environmental controls is required. Small molecule kinase inhibitors are prone to hydrolysis and oxidation when in solution.

- Powder Form: Store at -20°C. Desiccate to prevent moisture absorption. Stable for ~3 years.
- Stock Solution (DMSO): Store at -80°C in single-use aliquots. Stable for ~6 months.
 - Avoid Freeze-Thaw: Repeated cycling causes precipitation and concentration drift.
 - Container: Use amber polypropylene or glass vials to protect from light.

Protocol: Stock Solution Preparation

Objective: Prepare a 10 mM stock solution in anhydrous DMSO.

Materials Required[2][3][4][5][6][7]

- **mTOR Inhibitor-1** (Powder)
- Dimethyl Sulfoxide (DMSO), Anhydrous ($\geq 99.9\%$, cell culture grade)
- Vortex mixer[1]
- Ultrasonic water bath (optional, for stubborn particulates)

Step-by-Step Procedure

- **Equilibration:** Allow the product vial to warm to room temperature before opening. This prevents atmospheric moisture from condensing inside the cold vial.
- **Weighing:** Accurately weigh the desired amount of powder.
 - Example: 5 mg.[3][4][5]
- **Solvent Calculation:** Use the formula
 - $$\text{ngcontent-ng-c1989010908="" _ngghost-ng-c2127666394="" class="inline ng-star-inserted"} = \frac{\text{Mass (mg)}[3][6][4][5][7][8]}{\text{ngcontent-ng-c1989010908="" _ngghost-ng-c2127666394="" class="inline ng-star-inserted"} \times 1000}$$
$$= \frac{5 \text{ mg}}{363.21 \text{ g/mol} \times 1000}$$
$$= 1.376 \text{ mL}$$
 - = Desired Concentration (M)[9]
- **Dissolution:** Add the calculated volume of DMSO to the vial.
 - For 5 mg: Add 1.376 mL of DMSO to achieve 10 mM.
- **Mixing:** Vortex vigorously for 30 seconds.

- Quality Check: Inspect against a light source. The solution must be completely clear. If particles remain, sonicate for 60 seconds at 40 kHz.
- Aliquot & Store: Dispense into 20–50 μL aliquots in amber tubes. Snap-freeze in liquid nitrogen or dry ice/ethanol bath and store at -80°C .

Molarity Preparation Table (Based on MW 363.21)

Desired Conc.	Mass of Compound	Volume of DMSO Required
10 mM	1 mg	275.3 μL
10 mM	5 mg	1.376 mL
10 mM	10 mg	2.753 mL
50 mM	5 mg	275.3 μL

Protocol: Working Solutions & In Vivo Formulation

A. In Vitro (Cell Culture)

Direct dilution into media often causes precipitation due to the compound's hydrophobicity.

- Intermediate Dilution: Dilute the 10 mM DMSO stock 1:10 in culture media or PBS to create a 1 mM intermediate.
 - Note: If precipitation occurs here, use a serial dilution step with DMSO first (e.g., dilute stock to 1 mM in DMSO, then spike into media).
- Final Dosing: Add to cell culture media. Keep final DMSO concentration $< 0.5\%$ (ideally $< 0.1\%$) to avoid solvent toxicity.

B. In Vivo (Animal Models)

For IP or Oral administration, a solubility-enhancing vehicle is mandatory. The following formulation is validated for high solubility (up to $\sim 2\text{ mg/mL}$).

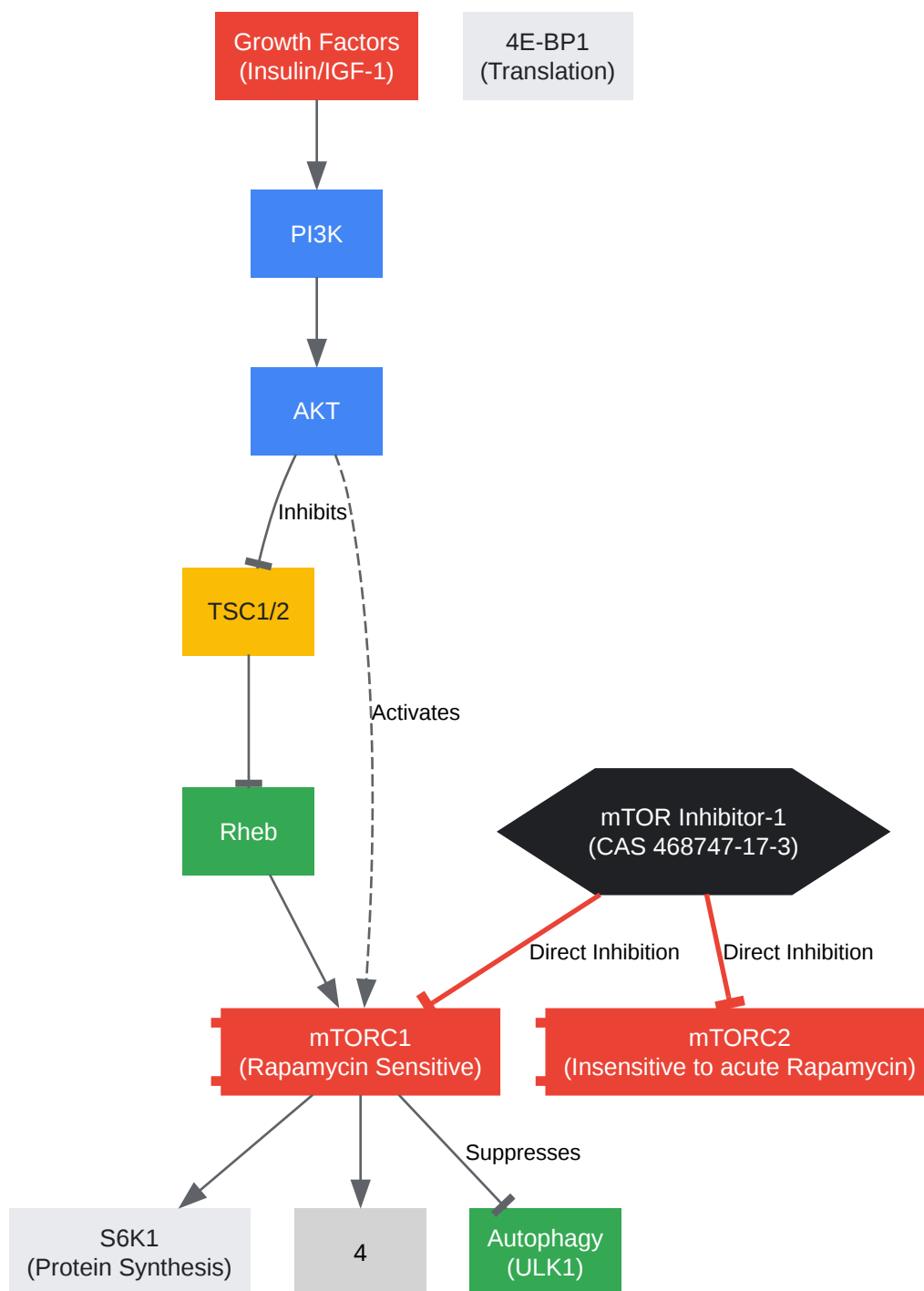
Vehicle Composition: 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline.[6]

Preparation Workflow:

- Step 1: Dissolve compound in DMSO (10% of final volume). Vortex until clear.
- Step 2: Add PEG300 (40% of final volume). Vortex.
- Step 3: Add Tween-80 (5% of final volume). Vortex.
- Step 4: Slowly add Saline (45% of final volume) while vortexing.
 - Result: A clear solution suitable for injection.[\[10\]](#) If cloudy, sonicate.

Mechanism of Action & Visualization

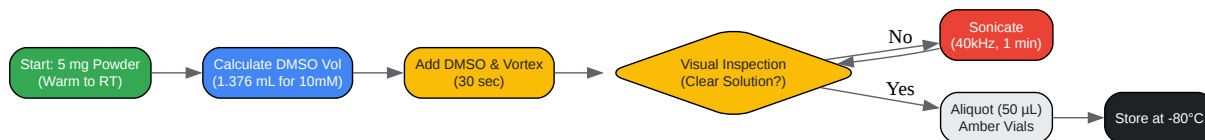
mTOR Inhibitor-1 acts by disrupting the kinase activity of the mTOR complex, a central regulator of cell metabolism.[\[5\]](#)[\[8\]](#)[\[11\]](#) Below is the signaling pathway illustrating the intervention point.[\[12\]](#)[\[10\]](#)



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Figure 1: Simplified mTOR signaling cascade. **mTOR Inhibitor-1** directly targets the catalytic site of mTORC1/2, unlike Rapamycin which is an allosteric inhibitor of mTORC1.

Workflow Diagram: Stock Preparation



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Figure 2: Decision tree for the preparation of a homogenous 10 mM stock solution.

References

- Selleck Chemicals.**mTOR inhibitor-1** Chemical Structure and Properties. Retrieved from
- MedChemExpress (MCE).**mTOR inhibitor-1** Datasheet and In Vivo Formulation. Retrieved from
- Xcess Biosciences.Product Information: **mTOR inhibitor-1** (CAS 468747-17-3).[2][13]
Retrieved from
- National Center for Biotechnology Information.PubChem Compound Summary for CAS 468747-17-3.

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Sources

- 1. selleck.co.jp [selleck.co.jp]
- 2. xcessbio.com [xcessbio.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. selleckchem.com [selleckchem.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]

- [6. medchemexpress.com \[medchemexpress.com\]](https://medchemexpress.com)
- [7. Development of ATP-competitive mTOR Inhibitors - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/25411111/)
- [8. mTOR Inhibitors | SCBT - Santa Cruz Biotechnology \[scbt.com\]](https://www.scbt.com)
- [9. documents.thermofisher.com \[documents.thermofisher.com\]](https://documents.thermofisher.com)
- [10. mTOR inhibitors - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org/wiki/mTOR_inhibitor)
- [11. mTOR Inhibition Role in Cellular Mechanisms - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/25411111/)
- [12. pharmacyjournal.org \[pharmacyjournal.org\]](https://www.pharmacyjournal.org)
- [13. mTOR Inhibitor 1 | CAS#:2219323-96-1 | Chemsrsrc \[chemsrc.com\]](https://chemsrc.com)
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